

The Discovery and Development of OTS964: A Technical Guide

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Compound of Interest

Compound Name: OTS964
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Abstract

OTS964, initially identified as a potent inhibitor of T-LAK cell-originated protein kinase (TOPK), also known as Maternal Embryonic Leucine Zipper Kinase (MELK), has emerged as a significant molecule in oncology research. This technical guide provides a comprehensive overview of the discovery, development, and preclinical evaluation of **OTS964**. It details the mechanism of action, in vitro and in vivo efficacy, and the experimental protocols utilized in its characterization. Furthermore, this guide addresses the complexities of **OTS964**'s target profile, including its potent off-target inhibition of Cyclin-Dependent Kinase 11 (CDK11), and the implications for its therapeutic development and the ongoing debate surrounding the role of MELK in cancer.

Introduction

Maternal Embryonic Leucine Zipper Kinase (MELK), a member of the AMPK/Snf1 family of serine/threonine kinases, is highly expressed during embryogenesis and in various human cancers.^{[1][2]} Its overexpression often correlates with poor patient prognosis, making it an

attractive therapeutic target.[3][4] MELK is implicated in numerous cellular processes critical for cancer progression, including cell cycle control, proliferation, apoptosis, and the maintenance of cancer stem cells.[1][2][5]

The quest for a potent and selective MELK inhibitor led to the discovery of **OTS964** (also known as OTSSP167).[5] Developed through a screening of approximately 300,000 compounds followed by extensive chemical synthesis and optimization, **OTS964** demonstrated remarkable anti-tumor activity in preclinical models.[6][7] This guide will delve into the scientific journey of **OTS964**, from its initial identification to its preclinical proof-of-concept.

Chemical Properties and Synthesis

OTS964, with the chemical name (R)-9-(4-(1-(dimethylamino)propan-2-yl)phenyl)-8-hydroxy-6-methylthieno[2,3-c]quinolin-4(5H)-one, is a small molecule inhibitor with a molecular weight of 428.97 g/mol .[8][9]

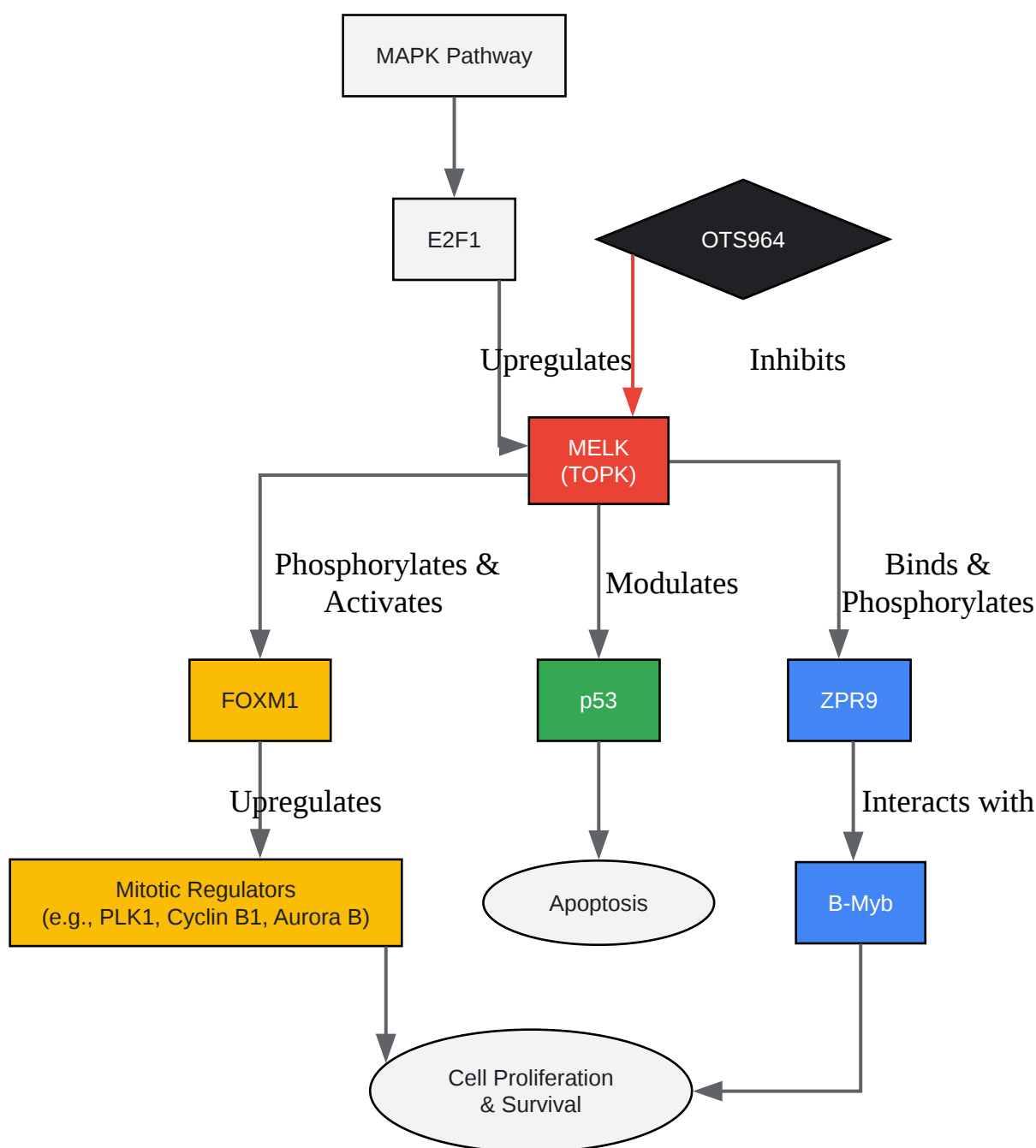
While a detailed, step-by-step synthesis protocol for **OTS964** is proprietary, the synthesis of analogs and radiolabeled versions has been described.[10][11] The general approach involves a multi-step chemical synthesis, likely culminating in the coupling of key aromatic and heterocyclic intermediates to construct the final thieno[2,3-c]quinolin-4(5H)-one core structure.

Mechanism of Action

OTS964 was initially characterized as a high-affinity and selective inhibitor of TOPK/MELK, with an in vitro IC₅₀ of 28 nM.[1][9] Its primary mechanism of action involves the inhibition of cytokinesis, the final stage of cell division.[5][12] Treatment with **OTS964** leads to cytokinesis defects, characterized by the formation of an intercellular bridge between dividing cells, ultimately resulting in apoptotic cell death.[5][13] This is achieved through the inhibition of TOPK-mediated phosphorylation of downstream targets, such as histone H3.[9]

The MELK/TOPK Signaling Pathway

MELK plays a crucial role in several oncogenic signaling pathways. It can phosphorylate and activate the transcription factor FOXM1, a key regulator of mitotic gene expression.[2][8] Additionally, MELK has been shown to interact with and influence the p53 and Wnt/ β -catenin pathways.[2][8] The inhibition of MELK by **OTS964** disrupts these signaling cascades, contributing to its anti-tumor effects.



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MELK/TOPK Signaling Pathway and the inhibitory action of **OTS964**.

Off-Target Effects: CDK11 Inhibition

Subsequent research revealed that **OTS964** is also a potent inhibitor of Cyclin-Dependent Kinase 11 (CDK11), with a K_d of 40 nM for CDK11B.[1][8] Further studies have suggested that the anti-cancer effects of **OTS964** may be largely attributable to its inhibition of CDK11, which

plays a critical role in pre-mRNA splicing.[14] This has sparked a debate about the true primary target of **OTS964** and the validity of MELK as a cancer dependency.

Preclinical Data

In Vitro Efficacy

OTS964 has demonstrated potent cytotoxic effects against a wide range of cancer cell lines. The half-maximal inhibitory concentrations (IC50) for various cell lines are summarized in the table below.

Cell Line	Cancer Type	IC50 (nM)
LU-99	Lung Cancer	7.6[13]
A549	Lung Cancer	31[13]
HepG2	Liver Cancer	19[13]
Daudi	Burkitt's Lymphoma	25[13]
MIAPaca-2	Pancreatic Cancer	30[13]
UM-UC-3	Bladder Cancer	32[13]
HCT-116	Colon Cancer	33[13]
MKN1	Stomach Cancer	38[13]
MKN45	Stomach Cancer	39[13]
22Rv1	Prostate Cancer	50[13]
DU4475	Breast Cancer	53[13]
T47D	Breast Cancer	72[13]
MDA-MB-231	Breast Cancer	73[13]
HT29	Colon Cancer (TOPK-negative)	290[13]

In Vivo Efficacy

In vivo studies using xenograft models have shown remarkable anti-tumor activity of **OTS964**.

Animal Model	Cancer Type	Formulation	Dosing Regimen	Outcome
Mice	LU-99 Lung Cancer	Liposomal	40 mg/kg, IV, twice a week for 3 weeks	Complete tumor regression in 5 out of 6 mice. [6] [15]
Mice	LU-99 Lung Cancer	Free drug	100 mg/kg, oral, daily for 2 weeks	Complete tumor regression in all 6 mice. [6] [15]

A significant challenge with the free form of **OTS964** was hematopoietic toxicity, including leukocytopenia and thrombocytosis.[\[5\]](#)[\[13\]](#) However, a liposomal formulation of **OTS964** was developed, which effectively mitigated these side effects while retaining potent anti-tumor efficacy.[\[5\]](#)[\[13\]](#)

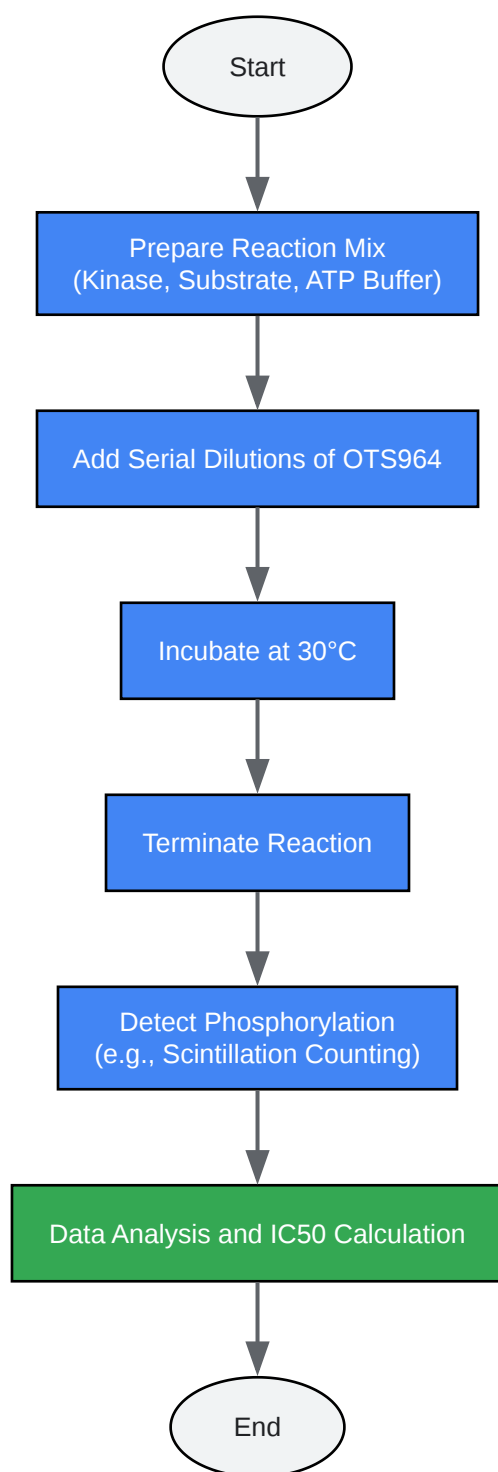
Experimental Protocols

In Vitro Kinase Inhibition Assay (IC50 Determination)

A general protocol for determining the IC50 of a kinase inhibitor is as follows:

- **Reaction Setup:** Prepare a reaction mixture containing the kinase (e.g., recombinant TOPK), a suitable substrate (e.g., a generic kinase substrate like α -casein), and $[\gamma\text{-}^{32}\text{P}]\text{-ATP}$ in a kinase buffer (e.g., 25 mM Tris-HCl pH 7.0, 10 mM MgCl_2 , 100 μM EDTA).[\[3\]](#)
- **Inhibitor Addition:** Add varying concentrations of **OTS964** (typically in a serial dilution) to the reaction mixture. Include a DMSO control.
- **Incubation:** Incubate the reaction at 30°C for a predetermined time, ensuring the reaction is in the linear range.
- **Reaction Termination:** Stop the reaction, for example, by adding a stop solution or by spotting the mixture onto phosphocellulose paper.

- Detection: Measure the incorporation of ^{32}P into the substrate using a scintillation counter or by autoradiography after SDS-PAGE.
- Data Analysis: Plot the percentage of kinase inhibition against the logarithm of the **OTS964** concentration and fit the data to a dose-response curve to calculate the IC50 value.



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Workflow for an in vitro kinase inhibition assay.

Cell Viability (MTT) Assay

- Cell Seeding: Seed cancer cells (5,000-7,000 cells/well) in a 96-well plate and allow them to adhere overnight.[2]
- Drug Treatment: Treat the cells with various concentrations of **OTS964** for 72 hours.
- MTT Addition: Add MTT solution to each well and incubate for 3 hours at 37°C.[2]
- Formazan Solubilization: Remove the supernatant and add DMSO to dissolve the formazan crystals.[2]
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the untreated control and determine the IC50 value.

Western Blot Analysis for Phospho-TOPK and Phospho-Histone H3

- Cell Lysis: Treat cells with **OTS964** for the desired time, then lyse the cells in a suitable lysis buffer.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA assay.
- SDS-PAGE: Separate equal amounts of protein (10-20 µg) on an SDS-polyacrylamide gel.[2]
- Protein Transfer: Transfer the separated proteins to a PVDF membrane.
- Blocking: Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.[2]
- Primary Antibody Incubation: Incubate the membrane with primary antibodies against phospho-TOPK (Thr9) and phospho-Histone H3 (Ser10) overnight at 4°C.[9][16] Use an

antibody against total TOPK, total Histone H3, or a housekeeping protein like GAPDH or β -actin as a loading control.

- Secondary Antibody Incubation: Wash the membrane and incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Visualize the protein bands using a chemiluminescent substrate and an imaging system.

Liposomal OTS964 Preparation

A general protocol for preparing liposomes involves the thin-film hydration method followed by extrusion:[17]

- Lipid Film Formation: Dissolve lipids (e.g., a mixture of phospholipids and cholesterol) and **OTS964** in an organic solvent.[17] Remove the solvent using a rotary evaporator to form a thin lipid film.
- Hydration: Hydrate the lipid film with an aqueous buffer, leading to the formation of multilamellar vesicles (MLVs).
- Extrusion: Subject the MLV suspension to extrusion through polycarbonate membranes with a defined pore size (e.g., 100 nm) to produce small unilamellar vesicles (SUVs) with a uniform size distribution.[4]
- Characterization: Characterize the liposomes for size, polydispersity index, and zeta potential using dynamic light scattering.[4] Determine the drug encapsulation efficiency using techniques like fluorescence spectroscopy, as the fluorescence of **OTS964** is enhanced upon binding to albumin, allowing for the differentiation between encapsulated and free drug. [9]

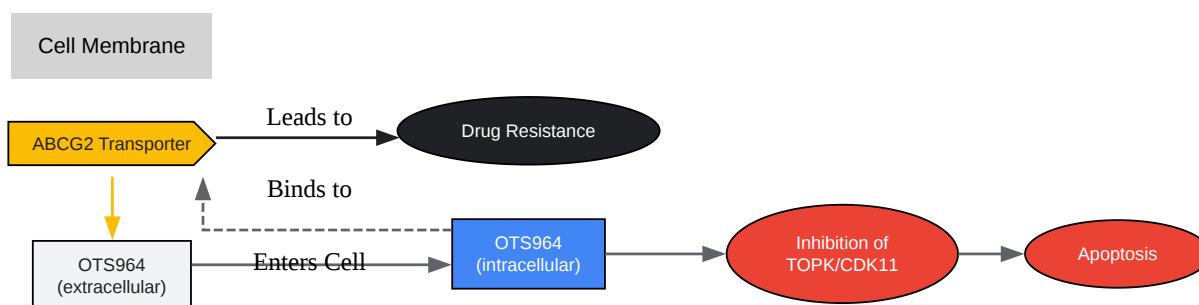
In Vivo Xenograft Study in LU-99 Lung Cancer Model

- Tumor Implantation: Subcutaneously implant LU-99 human lung cancer cells into immunodeficient mice (e.g., BALB/c nude mice).[6][15]
- Tumor Growth: Allow the tumors to grow to a palpable size (e.g., 150 mm³).[6][15]

- Randomization: Randomize the mice into treatment and control groups.
- Treatment Administration:
 - Liposomal **OTS964**: Administer intravenously at a dose of 40 mg/kg, twice a week for three weeks.[6][15]
 - Free **OTS964**: Administer orally at a dose of 100 mg/kg, daily for two weeks.[6][15]
 - Control: Administer the vehicle solution.
- Monitoring: Monitor tumor volume and body weight regularly. Observe the mice for any signs of toxicity.
- Endpoint: At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., histology, western blotting).

Drug Resistance

A potential mechanism of resistance to **OTS964** is the overexpression of the ATP-binding cassette (ABC) transporter ABCG2.[13] **OTS964** has been shown to be a substrate of ABCG2, and its efflux from cancer cells can reduce its intracellular concentration and efficacy.[13] Furthermore, **OTS964** can stimulate the ATPase activity of ABCG2 and upregulate its expression, potentially leading to resistance to other chemotherapeutic agents that are also ABCG2 substrates.[13]



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Mechanism of ABCG2-mediated resistance to **OTS964**.

Clinical Development

OTS964 (OTSSP167) has entered Phase 1 clinical trials to evaluate its safety, tolerability, pharmacokinetics, and preliminary efficacy in patients with advanced solid tumors.[17] These trials typically follow a dose-escalation design (e.g., 3+3 design) to determine the maximum tolerated dose (MTD) and the recommended Phase 2 dose (RP2D).[12][17] Key assessments in these trials include monitoring for dose-limiting toxicities (DLTs), evaluating pharmacokinetic parameters, and assessing anti-tumor activity using criteria such as RECIST.[17]

Conclusion

OTS964 is a potent small molecule inhibitor with significant anti-tumor activity in a range of preclinical cancer models. Its development highlights the therapeutic potential of targeting key kinases involved in cell cycle progression and oncogenic signaling. While the initial focus was on MELK/TOPK, the discovery of its potent activity against CDK11 has added a layer of complexity to its mechanism of action and has fueled the ongoing discussion about the most critical targets for cancer therapy. The successful mitigation of hematopoietic toxicity through a liposomal formulation represents a significant advancement in its development. The ongoing clinical evaluation of **OTS964** will be crucial in determining its future role in the treatment of cancer. This technical guide provides a foundational understanding of the discovery and development of **OTS964** for researchers and professionals in the field of oncology drug development.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. OTS964, a TOPK Inhibitor, Is Susceptible to ABCG2-Mediated Drug Resistance - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Assessing the Inhibitory Potential of Kinase Inhibitors In Vitro: Major Pitfalls and Suggestions for Improving Comparability of Data Using CK1 Inhibitors as an Example [mdpi.com]
- 4. Preparation and characterization of different liposomal formulations containing P5 HER2/neu-derived peptide and evaluation of their immunological responses and antitumor effects - PMC [pmc.ncbi.nlm.nih.gov]
- 5. cdn.clinicaltrials.gov [cdn.clinicaltrials.gov]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. assayquant.com [assayquant.com]
- 9. OTS964 | CAS:1338545-07-5 | TOPK inhibitor,potent and selective | High Purity | Manufacturer BioCrick [biocrick.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. cdn.clinicaltrials.gov [cdn.clinicaltrials.gov]
- 13. selleckchem.com [selleckchem.com]
- 14. sigmaaldrich.com [sigmaaldrich.com]
- 15. benchchem.com [benchchem.com]
- 16. cdn.clinicaltrials.gov [cdn.clinicaltrials.gov]
- 17. Liposomal OTS964, a TOPK inhibitor: a simple method to estimate OTS964 association with liposomes that relies on enhanced OTS964 fluorescence when bound to albumin - PubMed [pubmed.ncbi.nlm.nih.gov]
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